

Application Note: Solid-Phase Extraction of Adipate Esters from Aqueous Samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Adipate

Cat. No.: B1204190

[Get Quote](#)

Abstract

This application note provides a comprehensive protocol for the extraction and pre-concentration of **adipate** esters from various aqueous samples using solid-phase extraction (SPE). **Adipate** esters, commonly used as plasticizers, are emerging environmental and food contaminants. Their accurate quantification at trace levels is crucial for assessing human exposure and environmental impact. This document details a robust SPE method, followed by gas chromatography-mass spectrometry (GC-MS) analysis, suitable for researchers, scientists, and professionals in drug development and environmental monitoring.

Introduction

Adipate esters, such as di(2-ethylhexyl) **adipate** (DEHA), are widely used as plasticizers to impart flexibility to polyvinyl chloride (PVC) and other polymers. These compounds can leach from packaging materials into food, beverages, and from medical devices into physiological solutions.[1][2] Due to potential adverse health effects, regulatory bodies have set maximum contaminant levels for certain **adipate** esters in drinking water.[3] Solid-phase extraction has become a preferred method for sample preparation due to its efficiency, reduced solvent consumption, and high recovery rates compared to traditional liquid-liquid extraction.[4] This protocol focuses on a reliable SPE workflow for the determination of **adipate** esters in aqueous matrices.

Data Presentation

The following table summarizes the quantitative performance data for the extraction of **adipate** esters from various aqueous samples using solid-phase extraction and related techniques.

Analyte	Matrix	Extraction Method	Sorbent/Fiber	Analytical Method	Recovery (%)	LOD (µg/L)	LOQ (µg/L)	Reference
Di(2-ethylhexyl) adipate (DEHA)	Beverages & Plasma	Steam Distillation & Extraction	-	GC-MS	90.2 - 134.4	10 (ng/mL)	-	[5][6]
Di(2-ethylhexyl) adipate (DEHA)	Soda & Beverage	Dispersive micro-SPE	MIL-96(Al)	GC-FID	40 - 68	0.88 - 1.04	2.90 - 3.43	[7]
Di(2-ethylhexyl) adipate (DEHA)	Saline Solutions & Water	SPME	85 µm Polyacrylate	GC	72.3 - 124.3	0.18 - 0.75	-	[8]
Di(2-ethylhexyl) adipate (DEHA)	Juices, Water, Pharmaceuticals	dSPE-DLLME	Stearic acid coated CaCO ₃	GC-FID	53 - 88	0.15 - 0.40	0.50 - 1.33	[9]
5 Adipate Plasticizers	Ham Sausage Homogenate	SPE	Oasis MAX	GC-MS	85.7 - 106	-	5 (ng/g)	[1][2]
DEHA Metabolites	Human Urine	Online-SPE	-	HPLC-MS/MS	92 - 109	0.05 - 0.1	-	[10]

LOD: Limit of Detection, LOQ: Limit of Quantification, SPE: Solid-Phase Extraction, SPME: Solid-Phase Microextraction, dSPE: Dispersive Solid-Phase Extraction, DLLME: Dispersive Liquid-Liquid Microextraction, GC-MS: Gas Chromatography-Mass Spectrometry, GC-FID: Gas Chromatography-Flame Ionization Detector, HPLC-MS/MS: High-Performance Liquid Chromatography-Tandem Mass Spectrometry.

Experimental Protocols

This section details the methodology for the solid-phase extraction of **adipate** esters from aqueous samples, based on established methods such as EPA Method 506.[\[11\]](#)[\[12\]](#)

Materials and Reagents

- SPE Cartridges: C18 cartridges (e.g., 500 mg, 6 mL)[\[3\]](#)[\[12\]](#)
- Solvents: HPLC-grade or equivalent purity Methylene Chloride, Acetonitrile, Methanol.[\[11\]](#)[\[12\]](#)
- Reagents: High-purity water, Anhydrous Sodium Sulfate.
- Standards: Certified analytical standards of target **adipate** esters.
- Glassware: Amber glass bottles for sample collection, vials for extracts.[\[11\]](#)
- Apparatus: SPE vacuum manifold, nitrogen evaporator, gas chromatograph with a mass spectrometer (GC-MS).

Sample Handling and Preparation

- Sample Collection: Collect aqueous samples in amber glass containers. Do not pre-rinse the bottles with the sample.[\[11\]](#)
- Dechlorination (if necessary): For chlorinated water samples, add a dechlorinating agent like sodium thiosulfate at the time of collection.[\[11\]](#)
- Storage: Preserve samples by refrigerating at 4°C and protect from light. Samples should be extracted within 14 days of collection.[\[11\]](#)

- Sample Pretreatment: Allow samples to equilibrate to room temperature before extraction. If the sample contains suspended solids, centrifuge or filter through a glass fiber filter.

Solid-Phase Extraction (SPE) Protocol

- Cartridge Conditioning:
 - Pass 10 mL of methylene chloride through the C18 cartridge to solvate the sorbent.
 - Follow with 10 mL of methanol to rinse the cartridge.
 - Finally, pass 10-20 mL of high-purity water through the cartridge, ensuring the sorbent does not go dry before sample loading.
- Sample Loading:
 - Load the aqueous sample (typically 500-1000 mL) onto the conditioned cartridge at a flow rate of approximately 5-10 mL/min.
- Matrix Interference Wash:
 - After the entire sample has passed through, wash the cartridge with 5-10 mL of high-purity water to remove any remaining polar interferences.
 - Dry the cartridge under vacuum for 10-20 minutes to remove residual water.
- Elution:
 - Elute the retained **adipate** esters by passing 5-10 mL of methylene chloride through the cartridge.^{[3][11]} Collect the eluate in a clean collection tube.
 - A second elution with a mixture of acetonitrile and methylene chloride can also be employed.^[12]
- Drying and Concentration:
 - Pass the collected eluate through a small column of anhydrous sodium sulfate to remove any residual water.

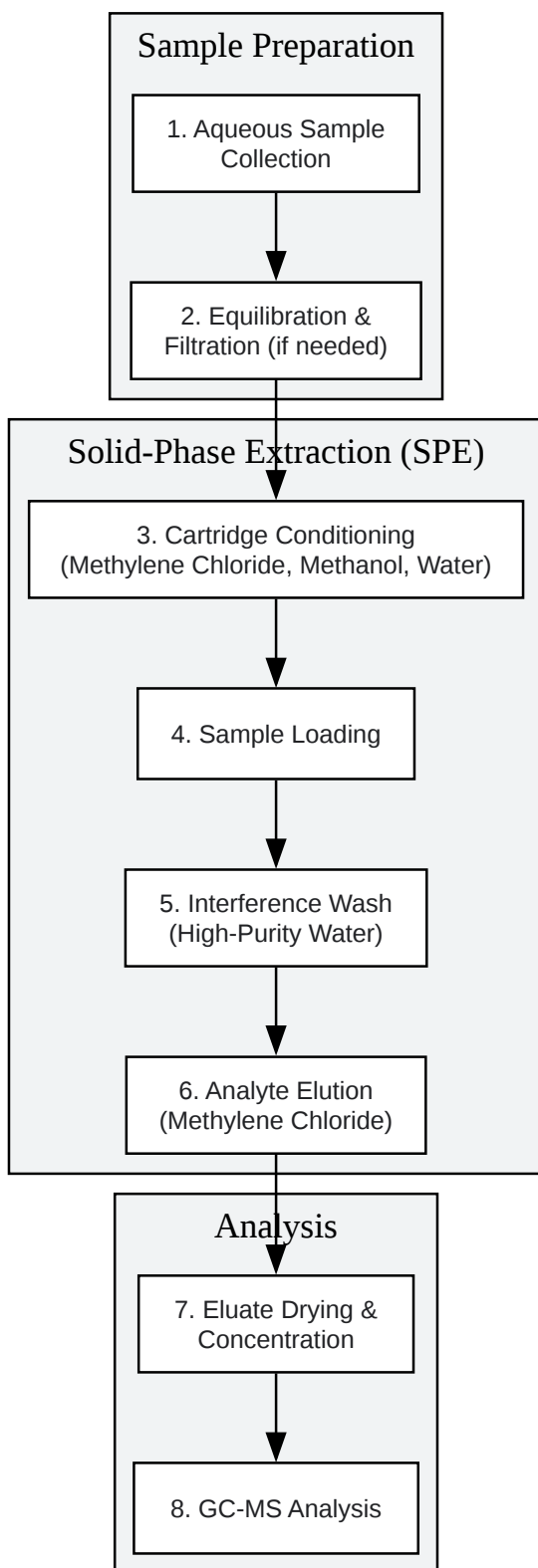
- Concentrate the extract to a final volume of 1 mL using a gentle stream of nitrogen in a nitrogen evaporator.[\[11\]](#)[\[12\]](#)

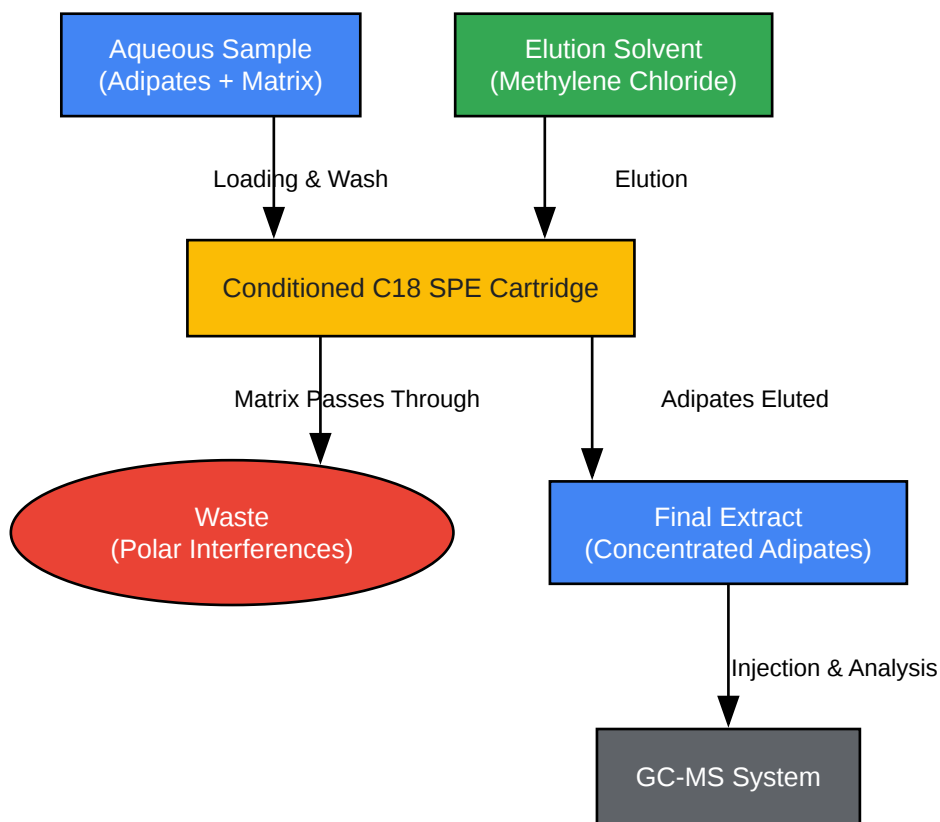
GC-MS Analysis

- Injection: Inject 1-2 μ L of the final extract into the GC-MS system.[\[13\]](#)
- Column: A non-polar capillary column, such as a DB-5MS or equivalent, is suitable for separating **adipate** esters.[\[6\]](#)
- Carrier Gas: Helium at a constant flow rate.[\[6\]](#)
- Oven Program: A typical temperature program starts at a lower temperature (e.g., 60-80°C), holds for a few minutes, and then ramps up to a final temperature of 280-300°C.[\[6\]](#)
- Mass Spectrometry: Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity. Monitor characteristic ions for each target **adipate** ester. For DEHA, a common ion is m/z 129.[\[13\]](#)

Visualizations

The following diagrams illustrate the key workflows and relationships in the solid-phase extraction process.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. GC/MS method for the determination of adipate plasticizers in ham sausage and its application to kinetic and penetration studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Di(2-ethylhexyl) adipate - Some Industrial Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. alfachemic.com [alfachemic.com]
- 5. scispace.com [scispace.com]
- 6. researchgate.net [researchgate.net]

- 7. researchgate.net [researchgate.net]
- 8. Determination of phthalates and adipate in physiological saline solutions by solid-phase microextraction and gas chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. irantypist.com [irantypist.com]
- 10. researchgate.net [researchgate.net]
- 11. NEMI Method Summary - 506 [nemi.gov]
- 12. selectscience.net [selectscience.net]
- 13. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [Application Note: Solid-Phase Extraction of Adipate Esters from Aqueous Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204190#solid-phase-extraction-of-adipate-esters-from-aqueous-samples]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com